

Technical Support Center: GNE-7915 Tosylate Solubility Guide[1]

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Compound of Interest

Compound Name: GNE-7915 tosylate

Cat. No.: B1574200

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Executive Summary & Root Cause Analysis

The Issue: Researchers frequently report that **GNE-7915 Tosylate** fails to dissolve completely in DMSO at expected concentrations (e.g., >10 mM) or precipitates ("crashes out") immediately upon dilution into aqueous media.[1]

The Mechanism:

- Salt vs. Free Base Confusion: GNE-7915 is commercially available as both a Free Base and a Tosylate Salt.[1] The Tosylate form has a significantly higher molecular weight (~39% heavier).[1] Using the wrong MW for calculations leads to supersaturation attempts that physically cannot dissolve.[1]
- Lattice Energy & Kinetics: The tosylate salt possesses high crystal lattice energy.[1] While thermodynamically soluble in DMSO, it is kinetically slow to dissolve.[1] It requires energy input (heat/sonication) to break the lattice; simple vortexing is often insufficient.[1]
- Hygroscopic "Shock": DMSO is highly hygroscopic.[1] If your DMSO has absorbed atmospheric water (even <1%), the solubility of **GNE-7915 Tosylate** drops exponentially.[1] This is the #1 cause of "cloudy" stock solutions.

Technical Specifications & Data

Before proceeding, verify which chemical form you possess.[1]

Feature	GNE-7915 (Free Base)	GNE-7915 (Tosylate Salt)
CAS Number	1351761-44-8	2070015-00-6
Molecular Weight	443.40 g/mol	615.60 g/mol
Appearance	White to off-white solid	White crystalline powder
DMSO Solubility (Max)	~50 mM (Warm)	~10-20 mM (Standard) / 100 mM (Ultrasonic)*
Aqueous Solubility	Negligible	Very Low (Requires surfactant)

*Note: High concentrations (>50 mM) for the Tosylate form are reported by some vendors but are difficult to achieve and maintain without strictly anhydrous conditions.[1]

Troubleshooting Q&A (FAQs)

Q1: I calculated my mass for a 10 mM stock, but it won't dissolve after vortexing. Why?

Diagnosis: You likely have the Tosylate salt but calculated based on the Free Base MW, or you are facing "kinetic trap" issues.[1] Solution:

- Check MW: Ensure you used 615.60 g/mol for the calculation. If you used 443.40 g/mol, you actually weighed ~39% more mass than intended, pushing the concentration to ~14 mM, which is near the saturation point.[1]
- Apply Energy: The salt lattice is strong.[1] You must sonicate the solution in an ultrasonic water bath at 40°C for 10–15 minutes. Vortexing alone is insufficient.[1]

Q2: My stock solution was clear, but after freezing and thawing, it is cloudy.

Diagnosis: Moisture contamination (Hygroscopicity).[1][2][3][4] Explanation: DMSO absorbs water from the air every time the bottle is opened.[1] At -20°C, this water can cause micro-precipitation.[1] Solution:

- Warm the vial to 37°C.
- Sonicate for 5 minutes.
- Prevention: Store stocks in single-use aliquots (e.g., 20 µL) to avoid repeated freeze-thaw cycles. Use a desiccator for the main DMSO supply.[2]

Q3: When I add my DMSO stock to the cell culture media, it immediately turns white/precipitates.

Diagnosis: "Solvent Shock" (Rapid change in polarity).[1] Explanation: GNE-7915 is highly hydrophobic.[1] Dropping 100% DMSO stock directly into 100% aqueous media causes the compound to aggregate before it can disperse. Solution: Use the Intermediate Dilution Method (see Protocol B below).[1] Do not exceed 0.5% final DMSO concentration if possible.[1]

Validated Protocols

Protocol A: Preparation of 10 mM Stock Solution (Anhydrous)

Reagents:

- **GNE-7915 Tosylate** (Solid)[1]
- Fresh Anhydrous DMSO (opened <1 month ago, stored in desiccator)

Workflow:

- Weigh: Accurately weigh 6.16 mg of **GNE-7915 Tosylate**.
- Solvent: Add 1.0 mL of Anhydrous DMSO.
- Seal: Tightly cap the vial immediately to prevent moisture entry.

- Dissolve:
 - Vortex for 30 seconds.
 - Sonicate in a water bath at 40°C for 10 minutes.
- Inspect: Hold the vial up to a light source. The liquid must be perfectly clear. If any "swirls" or particulates remain, sonicate for another 5 minutes.
- Aliquot: Dispense into small volumes (e.g., 50 µL) into amber tubes.
- Store: -20°C (stable for 6 months) or -80°C (stable for 1 year).

Protocol B: The "Step-Down" Dilution (Prevention of Crash-Out)[1]

Use this method when dosing cells to prevent precipitation at the injection site.

Scenario: You want a final concentration of 1 µM in 10 mL of media.

- Start: 10 mM DMSO Stock.
- Intermediate Step (100x concentrate):
 - Take 10 µL of 10 mM Stock.[1]
 - Add 90 µL of pure DMSO (NOT water/media yet).[1]
 - Result: 1 mM solution in 100% DMSO.[1]
- Final Dosing:
 - Add the 10 µL of the 1 mM Intermediate solution to 10 mL of warm culture media while swirling rapidly.
 - Result: 1 µM final drug concentration, 0.1% final DMSO concentration.

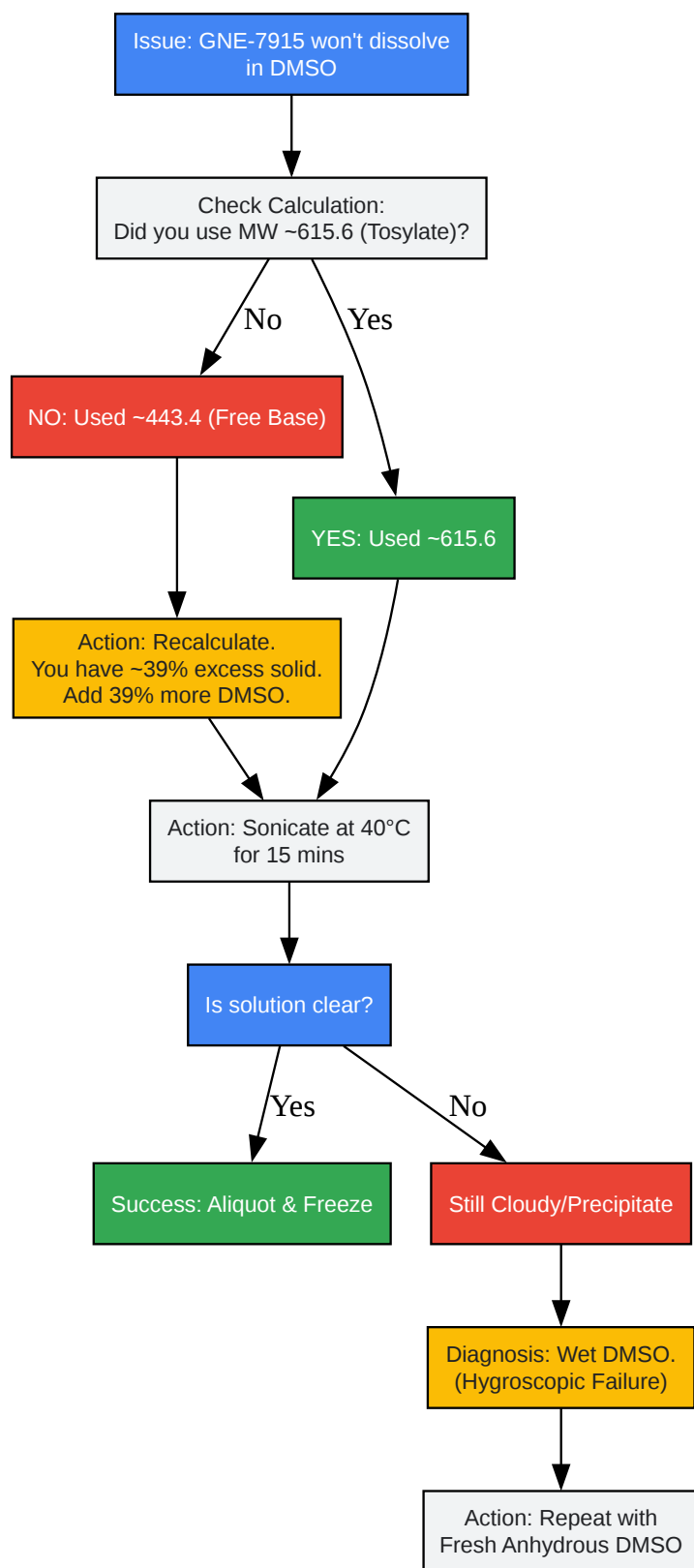
- Why this works: You are pipetting a larger volume (10 μL vs 1 μL) which disperses faster, and pre-diluting in DMSO ensures the drug is fully solubilized before hitting the water.

Visual Troubleshooting Guides

Diagram 1: Solubility Decision Tree

This logic flow helps you determine if the issue is chemical (MW) or physical (Moisture/Energy).

[1]

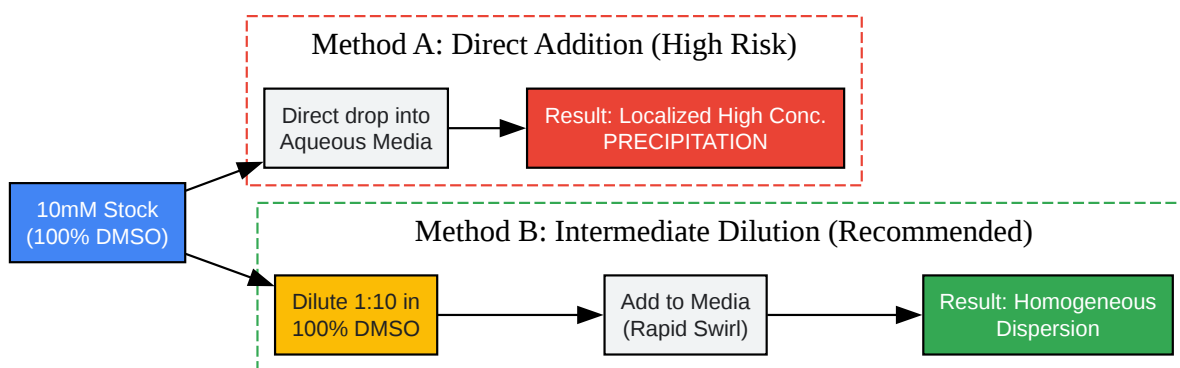


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Caption: Decision matrix for diagnosing GNE-7915 insolubility events.

Diagram 2: The "Crash-Out" Mechanism vs. Correct Dilution

Visualizing why direct addition fails and how intermediate dilution stabilizes the system.[1]



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Caption: Comparison of direct dilution (precipitation risk) vs. intermediate dilution (stable dispersion).

References

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